

# Personal protective equipment for handling **cis-Tetrahydrofuran-2,5-dicarboxylic acid**

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## Compound of Interest

Compound Name: *cis-Tetrahydrofuran-2,5-dicarboxylic acid*

Cat. No.: B1140402

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## Essential Safety and Handling Guide for **cis-Tetrahydrofuran-2,5-dicarboxylic Acid**

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **cis-Tetrahydrofuran-2,5-dicarboxylic acid** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize risks.

### Personal Protective Equipment (PPE)

Proper personal protective equipment is critical to ensure safety when handling **cis-Tetrahydrofuran-2,5-dicarboxylic acid**. The following table summarizes the recommended PPE based on available safety data.

Body Part	Personal Protective Equipment	Specifications and Remarks
Eyes/Face	Safety Goggles	Must be tightly fitting with side-shields, conforming to EN 166 (EU) or NIOSH (US) standards to protect against dust particles.[1]
Skin	Protective Clothing	Wear fire/flammable resistant and impervious clothing to prevent skin contact.[1] A standard lab coat is recommended for all procedures.
Gloves	Chemically resistant gloves (e.g., nitrile) should be worn. Inspect gloves for any tears or holes before use.	
Respiratory	Respirator	A full-face respirator should be used if exposure limits are exceeded, or if irritation or other symptoms are experienced.[1] Ensure adequate ventilation to minimize the need for respiratory protection.[1]

## Operational Plan

### 1. Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust.[1]
- Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.

## 2. Handling Procedures:

- Avoid the formation of dust during handling.[\[1\]](#)
- Keep the container tightly closed when not in use.
- Wash hands thoroughly after handling the substance.

## 3. Storage:

- Store in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.

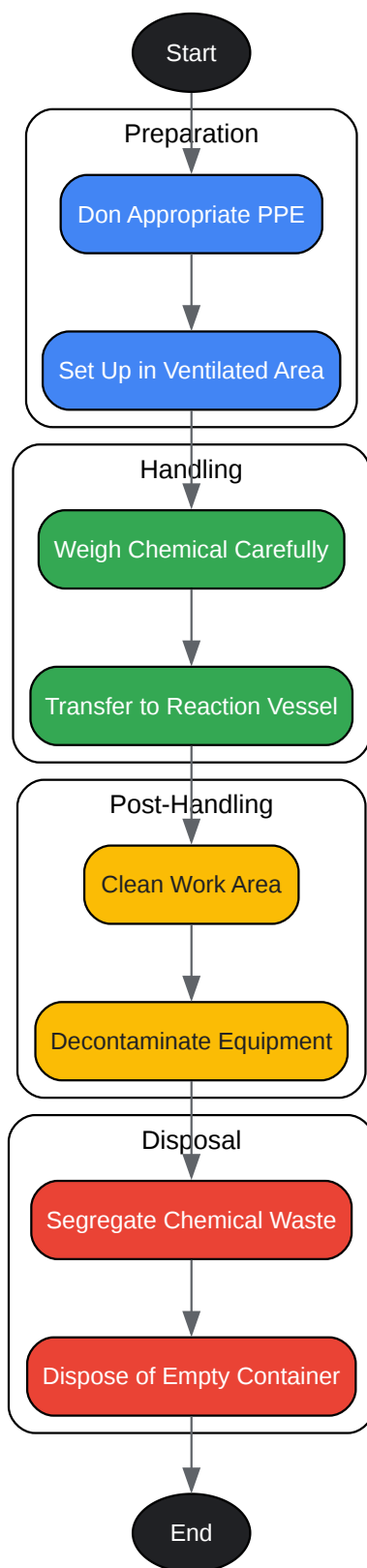
# Emergency Procedures

Situation	First-Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration and seek immediate medical attention. <a href="#">[1]</a>
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor if irritation persists. <a href="#">[1]</a>
Eye Contact	Rinse cautiously with pure water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a doctor. <a href="#">[1]</a>
Ingestion	Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. <a href="#">[1]</a>
Fire	Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish. <a href="#">[1]</a> Firefighters should wear self-contained breathing apparatus. <a href="#">[1]</a>
Accidental Release	Prevent further leakage or spillage if it is safe to do so. Avoid dust formation. <a href="#">[1]</a> Collect the spilled material and arrange for disposal. <a href="#">[1]</a>

## Disposal Plan

- Dispose of **cis-Tetrahydrofuran-2,5-dicarboxylic acid** and any contaminated materials in accordance with local, state, and federal regulations.
- Do not allow the chemical to enter drains or waterways.

## Workflow for Safe Handling



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## References

- 1. echemi.com [echemi.com]
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